

Personal protective equipment for handling rac Zearalenone-d6

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Compound of Interest

Compound Name: *rac Zearalenone-d6*

Cat. No.: B12372754

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Essential Safety and Handling of rac Zearalenone-d6

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **rac Zearalenone-d6**.

Zearalenone and its deuterated analogue are mycotoxins that require careful handling due to their potential health risks. Zearalenone is a potent estrogenic metabolite produced by some *Fusarium* and *Gibberella* species and is classified as a reproductive toxin.^{[1][2][3]}

Hazard Identification and Quantitative Data

rac Zearalenone-d6 is a deuterated form of Zearalenone, a mycotoxin with known estrogenic effects that can cause reproductive disorders.^{[4][5]} While it has low acute toxicity, it is suspected of damaging fertility or the unborn child. The parent compound, Zearalenone, can cause severe skin burns and serious eye damage. The deuterated form should be handled with the same precautions as the parent compound.

Property	Data	Source
Chemical Name	rac Zearalenone-d6	
Synonyms	(+/-)-3,4,5,6,9,10-Hexahydro-14,16-dihydroxy-3-methyl-1H-2-benzoxacyclotetradecine-1,7(8H)-dione-d6	
CAS Number	1185236-04-7, 17924-92-4 (non-deuterated)	
Molecular Formula	C ₁₈ H ₁₆ D ₆ O ₅	
Molecular Weight	324.4 g/mol	
Appearance	White Crystalline Solid	
Hazards	Toxic to Reproduction (Suspected), Causes severe skin and eye damage	

Operational and Safety Protocols

Adherence to the following procedures is essential to ensure personnel safety and experimental integrity.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following equipment is mandatory when handling **rac Zearalenone-d6**:

- **Respiratory Protection:** A half-mask or full-face respirator with particulate filters is crucial to prevent inhalation of airborne particles. Standard dust masks (e.g., N95) may not provide a sufficient seal or protection against mycotoxin gases and are not recommended as the primary barrier.
- **Eye Protection:** Chemical safety goggles or a full-face respirator must be worn to protect the eyes from airborne particles.

- **Hand Protection:** Chemical-resistant nitrile gloves are required. Always inspect gloves for tears or punctures before use and wash hands thoroughly after removal.
- **Body Protection:** A lab coat, protective suit, or coveralls should be worn to prevent skin contact. Consider disposable suits for high-contamination risk activities.
- **Foot Protection:** Closed-toe shoes are required. Shoe coverings should be used in areas with a high risk of contamination.

Handling Procedures

Handling of **rac Zearalenone-d6**, which is typically a solid, requires careful procedures to minimize dust generation and exposure.

Work Area Preparation:

- Always handle the solid compound within a certified chemical fume hood or a glovebox to contain any airborne particles.
- Cover the work surface with absorbent, disposable bench paper.

General Handling:

- **Weighing:** If weighing the solid, do so within a fume hood or an enclosure to prevent dust from dispersing. Use anti-static weighing dishes.
- **Solution Preparation:** When preparing solutions, add the solvent slowly to the solid to avoid splashing.
- **Deuterated Compound Considerations:** Since the compound is deuterated, take steps to avoid hydrogen-deuterium (H-D) exchange. Use anhydrous, deuterated solvents for preparing solutions. Glassware should be oven-dried for at least 24 hours at ~150°C and cooled in a desiccator or under an inert atmosphere before use. Handle solvents under a dry, inert atmosphere like nitrogen or argon.
- **Avoid Contamination:** Use clean, dry glassware and PTFE accessories. Use a vortex mixer instead of shaking to dissolve the compound, as shaking can introduce contaminants from the vial cap.

Storage

- Short-Term & Long-Term: Store **rac Zearalenone-d6** as a solid in a tightly sealed vial in a cool, dry, and dark place. Protect from light by using an amber vial or wrapping the container in foil. To prevent degradation from moisture and H-D exchange, store under an inert atmosphere (argon or nitrogen) in a desiccator.
- Solutions: If storing in solution, use anhydrous deuterated solvents and store in a tightly sealed container at the recommended temperature, protected from light.

First Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Immediately call a poison center or doctor.
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water. Seek immediate medical attention as the parent compound can cause severe skin burns.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.

Disposal Plan

All materials contaminated with **rac Zearalenone-d6** must be treated as hazardous waste.

- Waste Generation: This includes the chemical itself, any contaminated PPE (gloves, disposable coats), labware (pipette tips, vials), and cleaning materials.
- Containment: Collect all waste in clearly labeled, sealed containers suitable for hazardous chemical waste. Do not mix with other waste streams.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of down the drain or in regular trash.

Experimental Protocol: Preparing a Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **rac Zearalenone-d6**.

Materials:

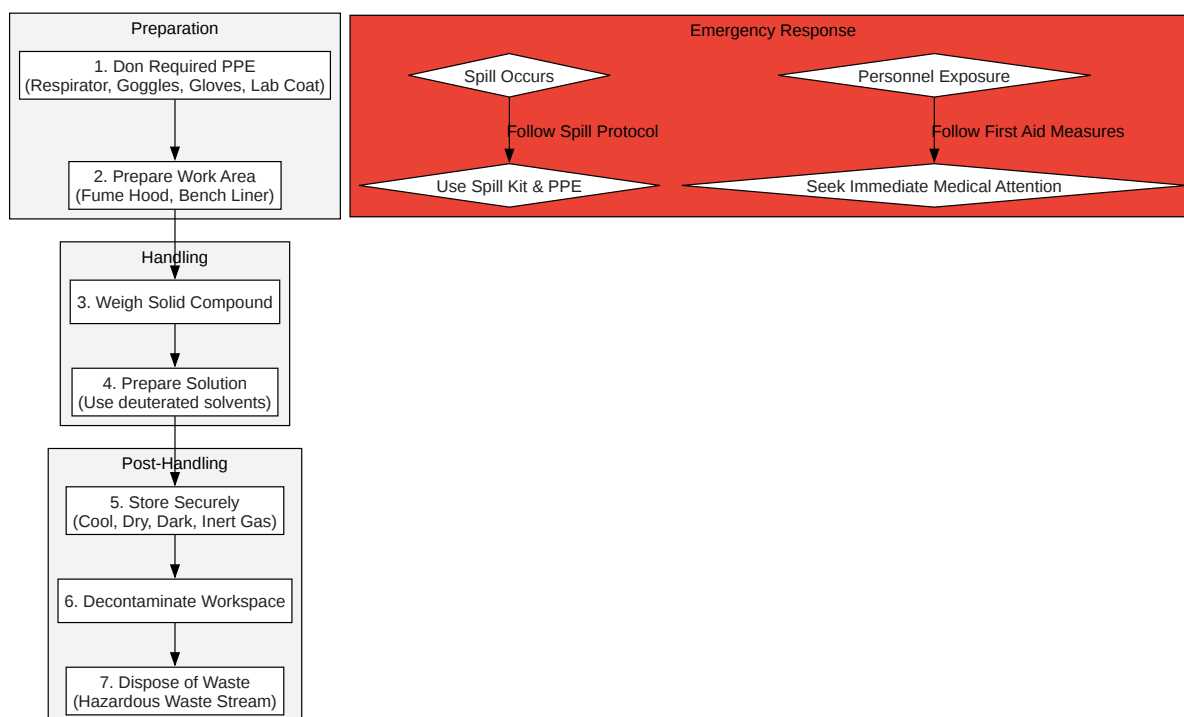
- **rac Zearalenone-d6** solid
- Anhydrous deuterated solvent (e.g., DMSO-d6, Acetonitrile-d3)
- Oven-dried volumetric flask and glassware
- Calibrated pipette or syringe
- Vortex mixer

Procedure:

- **Prepare Workspace:** Set up all necessary equipment inside a chemical fume hood on a disposable liner.
- **Don PPE:** Put on all required PPE, including a respirator, safety goggles, lab coat, and double nitrile gloves.
- **Weigh Compound:** Carefully weigh the desired amount of **rac Zearalenone-d6** solid directly into the oven-dried volumetric flask.
- **Add Solvent:** Using a dry syringe or pipette, add a small amount of the appropriate anhydrous deuterated solvent to the flask.
- **Dissolve:** Cap the flask securely. Gently swirl or use a vortex mixer until the solid is completely dissolved. Avoid shaking.
- **Dilute to Volume:** Add the deuterated solvent to the calibration mark on the volumetric flask.
- **Mix and Store:** Cap the flask and invert several times to ensure a homogenous solution. Transfer to a properly labeled, light-protected storage vial and store under appropriate conditions.

- Decontaminate: Wipe down the work area and all equipment with a suitable decontaminating solution (e.g., a solution of sodium hypochlorite followed by a rinse), and dispose of all waste as hazardous.

Safe Handling Workflow



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